A Comprehensive Technical Guide to 3-(Ethylamino)propanenitrile: Synthesis, Applications, and Experimental Protocols

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Compound of Interest

Compound Name:	*3-(Ethylamino)propanenitrile*
CAS No.:	*21539-47-9*
Cat. No.:	*B033339*

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For Researchers, Scientists, and Drug Development Professionals

Foreword

3-(Ethylamino)propanenitrile, a versatile bifunctional molecule, holds a significant position in the landscape of modern organic synthesis and medicinal chemistry. Its unique structure, incorporating both a nucleophilic secondary amine and a reactive nitrile group, renders it a valuable building block for the construction of a diverse array of more complex molecular architectures. This guide, intended for researchers, scientists, and professionals in drug development, provides an in-depth exploration of the synthesis, chemical properties, and applications of **3-(ethylamino)propanenitrile**. By delving into the causality behind experimental choices and providing detailed, validated protocols, this document aims to serve as a practical and authoritative resource for leveraging this important chemical intermediate in research and development endeavors.

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Physicochemical Properties and Structural Elucidation

3-(Ethylamino)propanenitrile, with the CAS number 21539-47-9, is a clear, colorless liquid at room temperature.[1] Its fundamental properties are summarized in the table below, providing a quick reference for experimental planning and safety considerations.

Property	Value	Reference
Molecular Formula	$C_5H_{10}N_2$	[2]
Molecular Weight	98.15 g/mol	[2]
Boiling Point	190 °C (lit.)	[3]
Density	0.883 g/mL at 25 °C (lit.)	[3]
Refractive Index (n20/D)	1.433 (lit.)	[3]
Storage Temperature	4°C, protect from light	[2]

The structural characteristics of **3-(ethylamino)propanenitrile**, particularly the presence of both a hydrogen bond donor (the secondary amine) and two hydrogen bond acceptors (the amine and nitrile nitrogens), influence its solubility and reactivity. These features allow it to participate in a variety of chemical transformations, making it a versatile intermediate.[2]

Synthesis of 3-(Ethylamino)propanenitrile: The Aza-Michael Addition

The most common and efficient method for the synthesis of **3-(ethylamino)propanenitrile** is the aza-Michael addition of ethylamine to acrylonitrile.[4] This reaction is a classic example of a conjugate addition, where the nucleophilic amine attacks the β-carbon of the α,β-unsaturated nitrile.

Reaction Mechanism and Rationale

The aza-Michael addition proceeds via a nucleophilic attack of the ethylamine on the electron-deficient double bond of acrylonitrile. The reaction is typically carried out without a catalyst,

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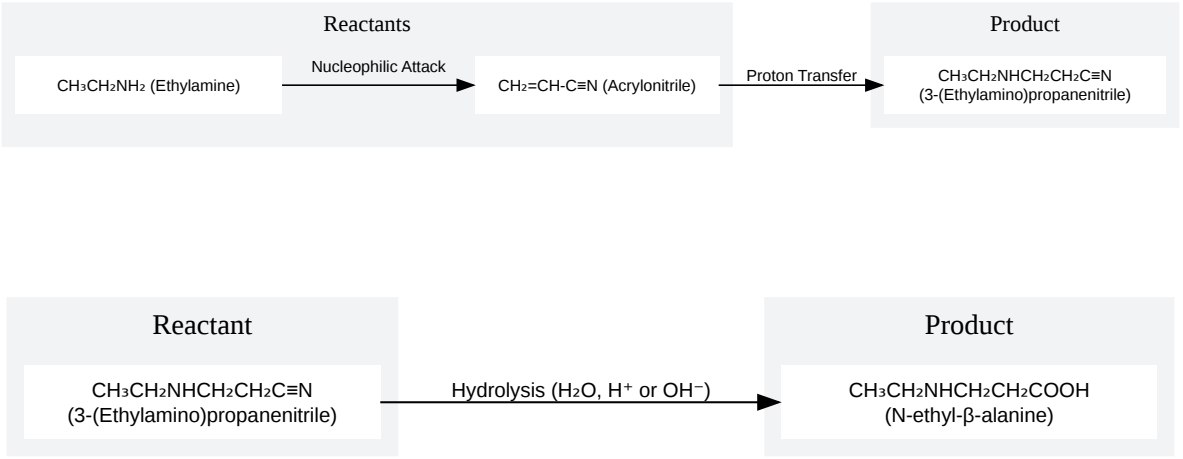
although base catalysis can be employed to enhance the nucleophilicity of the amine. The use of a protic solvent like methanol or ethanol can facilitate the proton transfer steps in the mechanism. The general mechanism is depicted below.



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Sources

- 1. ias.ac.in [ias.ac.in]
- 2. chemscene.com [chemscene.com]
- 3. 3-(Ethylamino)propionitrile | C5H10N2 | CID 248961 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
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